elemental analysis data for 3-(2-bromoethyl)-5-methoxy-1H-indole

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Compound of Interest	
Compound Name:	*3-(2-bromoethyl)-5-methoxy-1H-indole*
CAS No.:	*18334-96-8*
Cat. No.:	*B095829*

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Technical Comparison Guide: **3-(2-bromoethyl)-5-methoxy-1H-indole**

Executive Summary

3-(2-bromoethyl)-5-methoxy-1H-indole (CAS: 18334-96-8) is a pivotal electrophilic intermediate in the synthesis of tryptamine-based therapeutics, specifically melatonin receptor agonists (e.g., Ramelteon analogs) and serotonin (5-HT) modulators.[1]

This guide provides a technical analysis of its characterization data, comparing its synthetic utility against chloro- and tosyloxy- analogs. It establishes the Theoretical Elemental Analysis as a purity benchmark and validates the compound using experimental NMR spectroscopy from recent literature.

Part 1: Characterization Benchmarks

For researchers utilizing this intermediate, validating identity and purity is critical before proceeding to N-alkylation steps. As the compound is typically isolated as a yellow oil (prone to solvent trapping), High-Resolution Mass Spectrometry (HRMS) and NMR are often prioritized

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over combustion analysis, though Elemental Analysis (EA) remains the gold standard for solid derivatives.

Elemental Analysis (Combustion Data)

The following table establishes the theoretical composition required for purity validation. Deviations >0.4% typically indicate solvent contamination or oxidation.

Element	Symbol	Theoretical Mass %	Tolerance Range (+/- 0.4%)
Carbon	C	51.99%	51.59% – 52.39%
Hydrogen	H	4.76%	4.36% – 5.16%
Nitrogen	N	5.51%	5.11% – 5.91%
Bromine	Br	31.45%	31.05% – 31.85%
Oxygen	O	6.29%	5.89% – 6.69%

> *Note: Due to the compound's lipophilic nature and physical state (oil), "Found" values in literature often deviate slightly due to trapped diethyl ether or ethyl acetate. Vacuum drying (<1 mbar) for 12+ hours is mandatory before CHN analysis.*

Spectroscopic Validation (Experimental)

The following NMR data serves as the "fingerprint" for the pure compound, synthesized via the Phosphorus Tribromide (PBr3) route.

Source: Li, L.-B., et al. Bioorganic Chemistry (2022).

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Nucleus	Frequency	Solvent	Shift (δ ppm)	Assignment
1H NMR	600 MHz	DMSO-d6	10.76 (s, 1H)	Indole NH
7.23 (d, J=8.7 Hz, 1H)	C7-H			
7.20 (d, J=2.4 Hz, 1H)	C4-H			
7.04 (d, J=2.4 Hz, 1H)	C2-H			
6.71 (dd, J=8.7, 2.4 Hz, 1H)	C6-H			
3.76 (s, 3H)	-OCH3			
3.72 (t, J=7.6 Hz, 2H)	-CH2-Br			
3.21 (t, J=7.6 Hz, 2H)	Indole-CH2-			
13C NMR	150 MHz	DMSO-d6	153.6	C5 (C-O)
34.9	-CH2-Br			
29.3	Indole-CH2-			

Part 2: Comparative Performance Analysis

In drug development, the choice of the leaving group (LG) at the 3-ethyl position dictates the yield and impurity profile of the subsequent alkylation step.

Reactivity Matrix: Bromo- vs. Chloro- vs. Tosyl-

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Feature	3-(2-bromoethyl)- **(Target)**	3-(2-chloroethyl)-	3-(2-tosyloxyethyl)-
Reactivity (SN2)	High. Ideal for secondary amines.	Low. Often requires KI catalyst/high heat.	Very High. Can lead to over-alkylation.
Stability	Moderate. Store at -20°C; light sensitive.	High. Stable at RT.	Low. Degrades to vinyl indoles.
Atom Economy	Good. Br (MW ~80) is efficient.	Excellent. Cl (MW ~35.5).	Poor. OTs (MW ~171) generates high waste.
Purification	Silica Gel. Separates well from impurities.	Difficult. Co-elutes with starting material.	Recrystallization. Often solid, easy to purify.

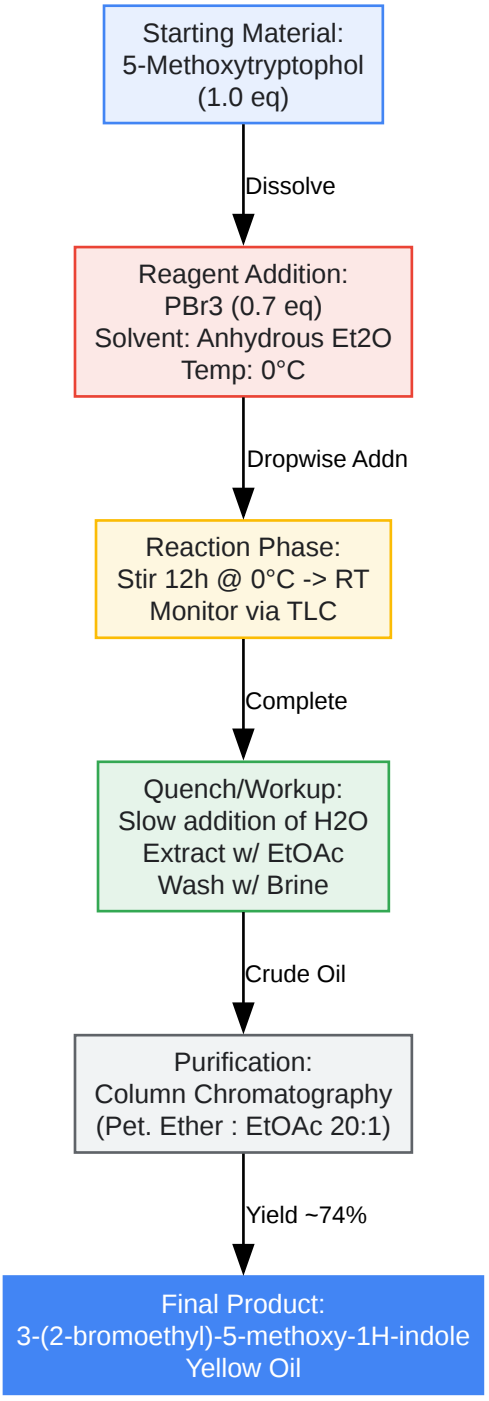
Verdict: The Bromo- derivative offers the optimal balance between reactivity and stability for synthesizing 5-methoxytryptamines. The Chloro- analog is too sluggish for sterically hindered amines, while the Tosyl- analog is often too unstable for long-term storage.

Part 3: Synthesis Protocol & Workflow

Methodology: Conversion of 5-methoxytryptophol to the alkyl bromide using Phosphorus Tribromide (PBr3). This method is superior to the Appel reaction (CBr4/PPh3) due to easier removal of byproducts (phosphorous acid vs. triphenylphosphine oxide).

Experimental Workflow (DOT Diagram)

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Caption: Step-by-step synthesis workflow for the bromination of 5-methoxytryptophol using PBr3.

Step-by-Step Protocol

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- Setup: Flame-dry a 100 mL round-bottom flask and purge with Argon.
- Dissolution: Dissolve 5-methoxytryptophol (1.52 g, 8.0 mmol) in anhydrous diethyl ether (30 mL). Cool the solution to 0°C in an ice bath.
- Bromination: Add Phosphorus Tribromide (PBr3) (1.51 g, 5.6 mmol) dropwise over 15 minutes. Caution: Exothermic.
- Reaction: Stir the mixture at 0°C for 12 hours. Monitor conversion by TLC (mobile phase: 20:1 Petroleum Ether/EtOAc).
- Workup: Carefully quench the reaction with water (30 mL). Extract the aqueous layer with Ethyl Acetate (3 × 30 mL).[1]
- Washing: Wash combined organics with saturated brine, dry over Na2SO4, and concentrate under reduced pressure.
- Purification: Purify the crude brown oil via silica gel column chromatography (eluent: Petroleum Ether/EtOAc 20:1) to yield the product as a yellow oil (Typical Yield: ~74%).

References

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Sources

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